

TB47 Technical Support Center: Solubility Troubleshooting for In Vitro Assays

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Compound of Interest

Compound Name: *Antitubercular agent-47*

Cat. No.: *B15580185*

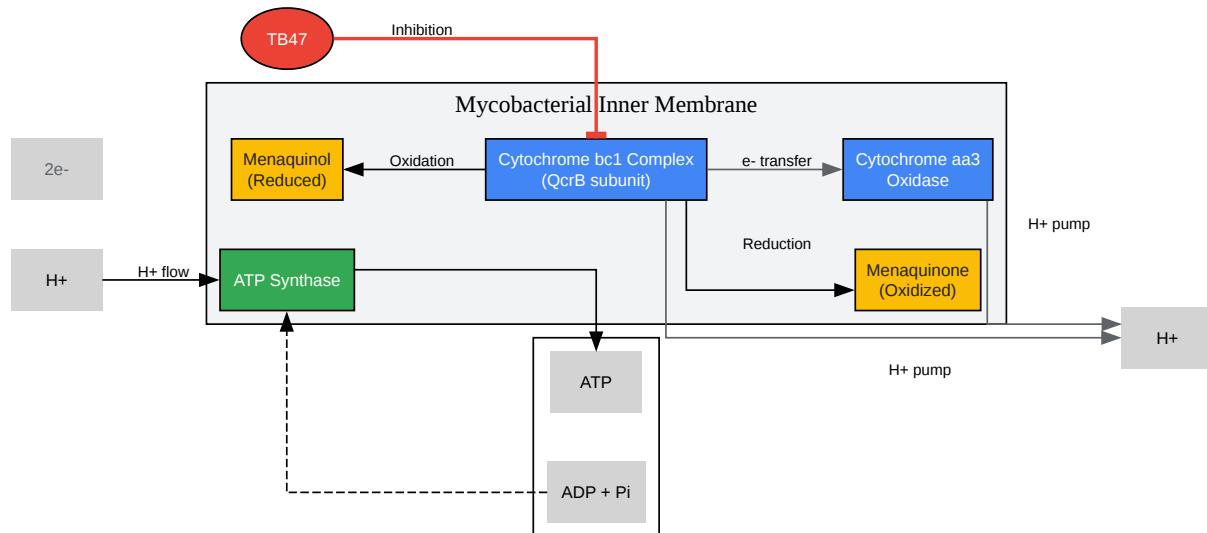
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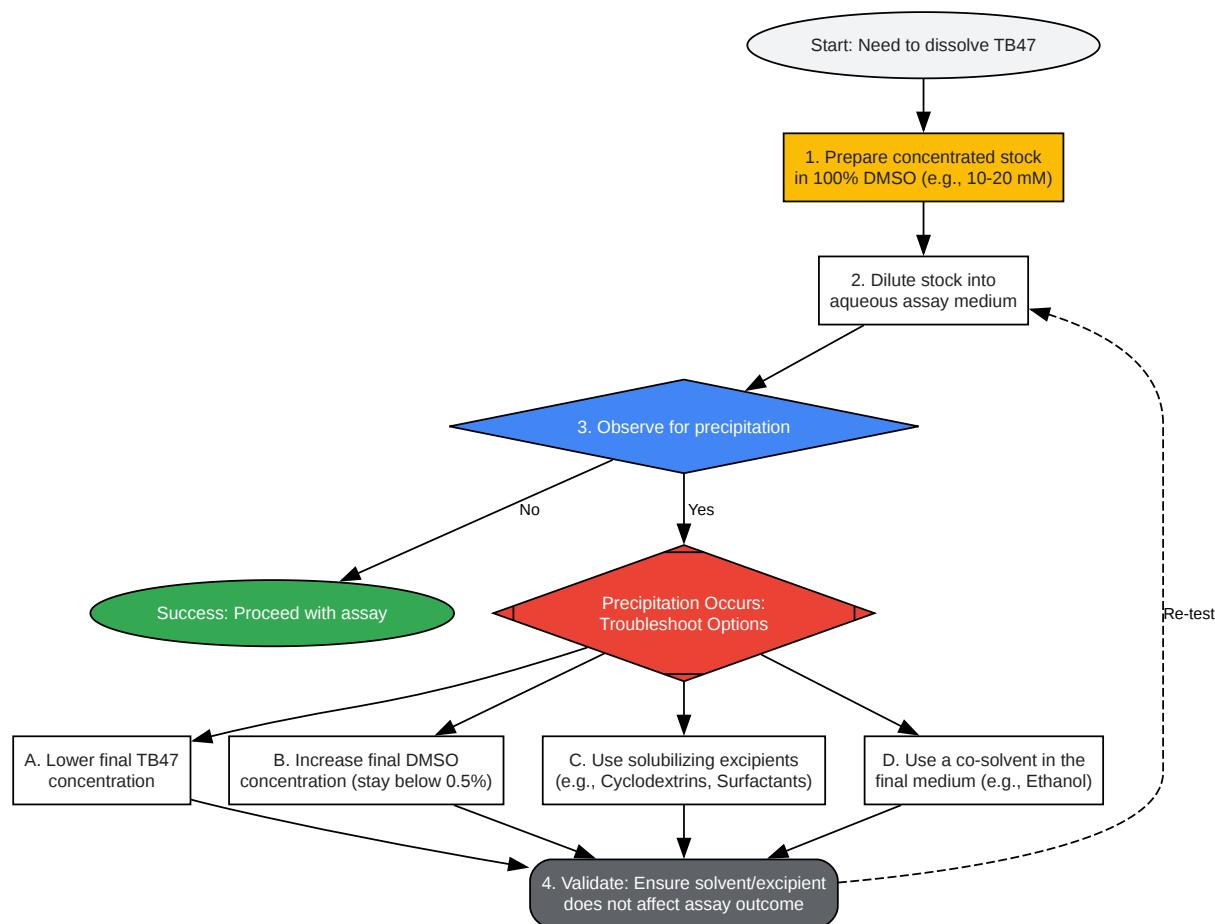
Welcome to the technical support center for TB47. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered when working with TB47 in in vitro settings, with a primary focus on overcoming solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is TB47 and what is its mechanism of action?

A: TB47, a pyrazolo[1,5-a]pyridine-3-carboxamide, is an investigational antibiotic agent and a structural analog of the clinical candidate Q203 (Telacebec).^[1] Its primary target is the mycobacterial electron transport chain (ETC), which is essential for generating cellular energy in the form of ATP.^{[1][2]} TB47 specifically binds to the QcrB subunit of the cytochrome bc1 complex, inhibiting the oxidation of menaquinol. This disruption halts the electron flow, collapses the proton gradient required for ATP synthesis, and ultimately leads to a bacteriostatic or bactericidal effect on susceptible mycobacteria.^{[1][3]}



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References

- 1. Assessment of TB47 as a potential novel therapeutic agent: in vitro and in vivo efficacy against *Mycobacterium leprae* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Assessment of TB47 as a potential novel therapeutic agent: in vitro and in vivo efficacy against *Mycobacterium leprae* - PubMed [pubmed.ncbi.nlm.nih.gov]
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